

2-Hydroxyplatyphyllide: A Technical Overview of its Discovery and Scientific Context

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Compound of Interest

Compound Name: 2-Hydroxyplatyphyllide

Cat. No.: B15595078

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the discovery and current scientific understanding of **2-Hydroxyplatyphyllide**, a sesquiterpenoid natural product. The information is compiled from available scientific literature and chemical databases, offering insights into its origins, physicochemical properties, and the broader context of related compounds' biological activities.

Discovery and History

2-Hydroxyplatyphyllide was first reported in a 2014 publication in the Chinese journal *Zhong Yao Cai* (Journal of Chinese Medicinal Materials). The study, titled "Chemical constituents of *Ligularia songarica*," detailed the isolation and structural elucidation of this compound from the roots of the plant species *Ligularia songarica*.^[1] This discovery was the result of phytochemical investigations into the diverse secondary metabolites present in plants of the *Ligularia* genus, which are known for producing a variety of terpenoids. In addition to *Ligularia songarica*, **2-Hydroxyplatyphyllide** has also been identified in *Ligularia sonchifolia*.

The initial identification of **2-Hydroxyplatyphyllide** was achieved through rigorous spectral analysis, a standard practice in the field of natural product chemistry for determining the precise structure of new molecules.

Physicochemical Properties

The fundamental physicochemical properties of **2-Hydroxyplatyphyllide** are summarized in the table below. This data is essential for its identification and for any further research into its biological activity and potential applications.

Property	Value	Reference
CAS Number	72145-19-8	[1]
Molecular Formula	C ₁₄ H ₁₄ O ₃	[1]
Molecular Weight	230.26 g/mol	[1]
Class	Sesquiterpenoid	
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Experimental Protocols

The isolation and identification of **2-Hydroxyplatyphyllide**, as described in the primary literature, followed a standard workflow for natural product discovery. While the full, detailed experimental parameters are contained within the original publication, the general methodology can be summarized as follows.

Isolation of 2-Hydroxyplatyphyllide

The abstract of the discovery publication indicates that **2-Hydroxyplatyphyllide** was isolated from *Ligularia songarica* using repeated silica gel column chromatography.[1] This technique is a cornerstone of natural product chemistry, allowing for the separation of complex mixtures of compounds based on their polarity. The general steps would have included:

- **Extraction:** The dried and powdered roots of *Ligularia songarica* would have been subjected to solvent extraction to obtain a crude extract containing a mixture of secondary metabolites.
- **Fractionation:** The crude extract would then be fractionated, likely using liquid-liquid partitioning or a preliminary chromatographic step, to yield fractions of varying polarity.

- **Chromatographic Separation:** The fraction containing **2-Hydroxyplatyphyllide** would have been subjected to repeated column chromatography over silica gel. Different solvent systems (eluents) of increasing polarity would have been used to separate the individual compounds. Fractions would be collected and monitored by techniques such as thin-layer chromatography (TLC).
- **Purification:** Fractions containing the compound of interest would be combined and further purified using additional chromatographic techniques until a pure sample of **2-Hydroxyplatyphyllide** was obtained.

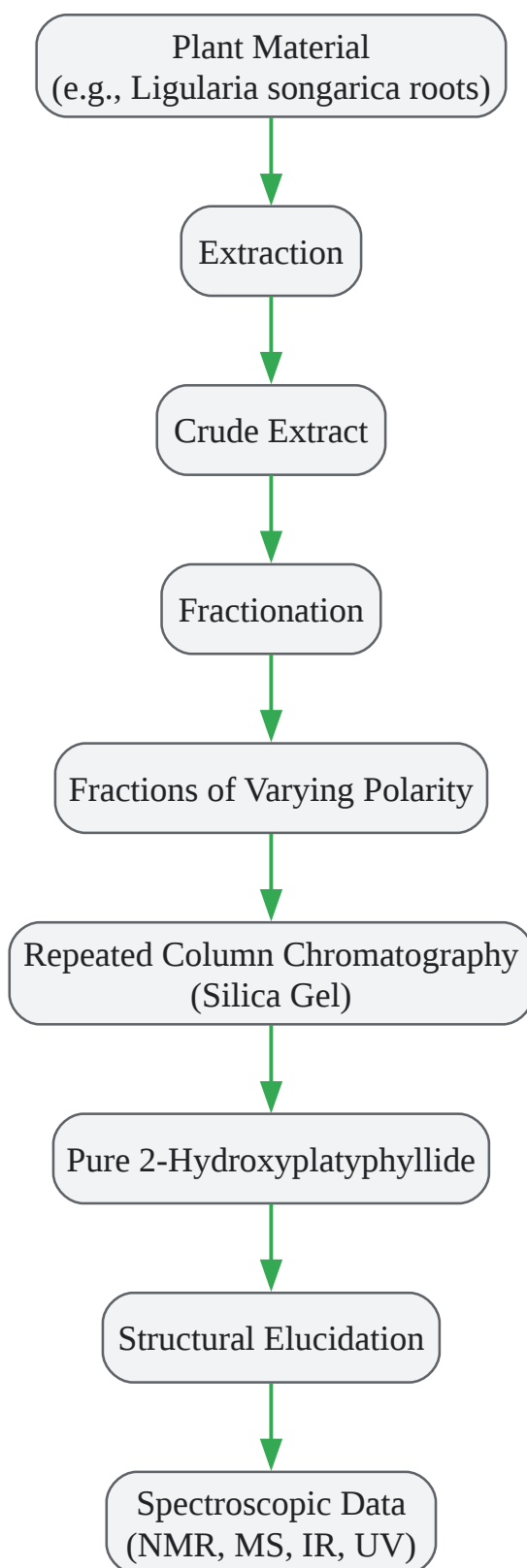
Structural Elucidation

The determination of the chemical structure of **2-Hydroxyplatyphyllide** was accomplished through a combination of physico-chemical and spectral analyses.^[1] These methods provide detailed information about the connectivity of atoms and the stereochemistry of the molecule. The standard spectroscopic techniques employed for this purpose include:

- **Mass Spectrometry (MS):** To determine the molecular weight and elemental formula of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR, ¹³C NMR, and various 2D NMR techniques (such as COSY, HSQC, and HMBC) would have been used to establish the carbon-hydrogen framework and the connectivity of the atoms within the molecule.
- **Infrared (IR) Spectroscopy:** To identify the presence of specific functional groups.
- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** To identify any chromophores within the molecule.

For a definitive and detailed protocol, including the specific solvent gradients used for chromatography and the full spectral data, consultation of the original publication is recommended: Mei Li, et al. Zhong Yao Cai. 2014 Oct;37(10):1789-92.

Below is a generalized workflow for the discovery and isolation of a natural product like **2-Hydroxyplatyphyllide**.



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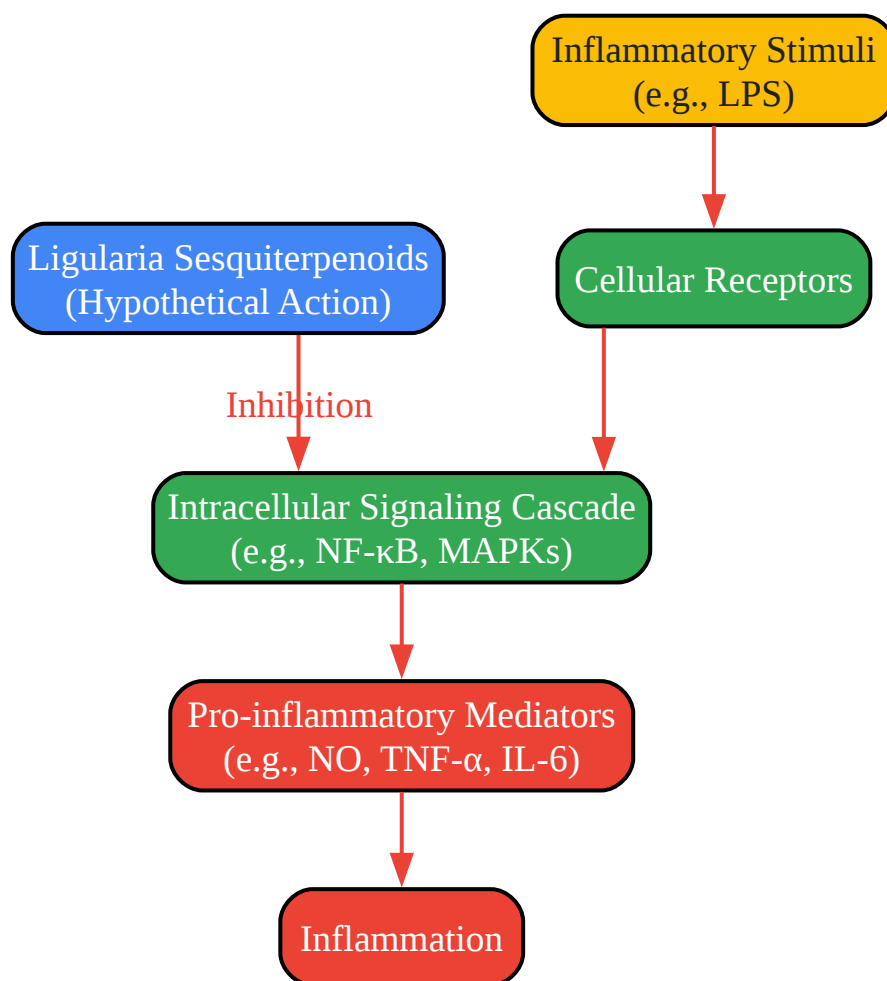
A generalized workflow for the discovery and isolation of natural products.

Biological Activity

As of the current date, there is no specific scientific literature detailing the biological activity of **2-Hydroxyplatyphyllide**. However, the genus *Ligularia* is a rich source of sesquiterpenoids, and numerous studies have investigated the biological activities of compounds structurally related to **2-Hydroxyplatyphyllide** that have been isolated from other *Ligularia* species. These studies provide a valuable context for the potential bioactivity of **2-Hydroxyplatyphyllide**.

Notably, cytotoxic and anti-inflammatory activities are frequently reported for sesquiterpenoids isolated from *Ligularia*. For instance, a study on *Ligularia platyglossa* identified several sesquiterpene lactones with cytotoxic activities against various cancer cell lines, including HL-60 (human promyelocytic leukemia cells).^{[2][3][4]} Some of these compounds demonstrated IC₅₀ values in the micromolar range.^{[2][4]} Another study on *Ligularia subspicata* reported the isolation of new eremophilanolide-type sesquiterpenoids that exhibited significant anti-inflammatory potential by inhibiting nitric oxide (NO) production in LPS-stimulated N9 cells.^[5] Furthermore, research on *Ligularia macrophylla* has revealed that essential oils rich in sesquiterpenes possess anti-inflammatory and antimicrobial properties.^[6]

Given that **2-Hydroxyplatyphyllide** is a sesquiterpenoid isolated from *Ligularia*, it is plausible that it may also exhibit cytotoxic or anti-inflammatory properties. However, this remains to be experimentally verified. The potential signaling pathways that could be affected by such compounds, based on the activities of other sesquiterpenoids, are depicted below.



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A potential anti-inflammatory mechanism for Ligularia sesquiterpenoids.

Conclusion

2-Hydroxyplatyphyllide is a sesquiterpenoid of known structure that has been successfully isolated from *Ligularia songarica* and *Ligularia sonchifolia*. Its discovery followed established methodologies in natural product chemistry. While its physicochemical properties are documented, a significant gap exists in the scientific literature regarding its biological activity. Based on the known cytotoxic and anti-inflammatory properties of other sesquiterpenoids from the *Ligularia* genus, **2-Hydroxyplatyphyllide** represents a candidate for future investigation into its potential pharmacological effects. Further research is warranted to explore the bioactivity of this compound and to fully elucidate its therapeutic potential.

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